

Personal protective equipment for handling 3,5-Dimethylisoxazole-4-sulfonyl chloride

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazole-4-sulfonyl chloride

Cat. No.: B1301105

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Essential Safety and Handling Guide for 3,5-Dimethylisoxazole-4-sulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3,5-Dimethylisoxazole-4-sulfonyl chloride** (CAS No. 80466-79-1). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Dimethylisoxazole-4-sulfonyl chloride is classified as a corrosive solid that causes severe skin burns and eye damage.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment to prevent exposure.

Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C5H6CINO3S	[1]
Molecular Weight	195.63 g/mol	[1]
Appearance	White to light yellow to Yellow-brown Solid or Liquid	[3]
Melting Point	38-40 °C	[4]
Hazard Statements	H314: Causes severe skin burns and eye damage	[1][3]
Signal Word	Danger	[1][3]
UN Number	3261	[2][4]
Hazard Class	8 (Corrosive)	[2][4]
Packing Group	III	[4]

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Eye Protection	Safety goggles and a face shield.	To protect against splashes that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	To prevent skin contact and severe burns.
Body Protection	A lab coat or chemical-resistant suit.	To protect the entire body from exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1]	To avoid inhalation of any dust or vapors.

Step-by-Step Handling Procedures

2.1. General Handling:

- Work Area Preparation: Always handle **3,5-Dimethylisoxazole-4-sulfonyl chloride** in a well-ventilated area or under a certified chemical fume hood.[[1](#)]
- Personal Protective Equipment: Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
- Avoiding Contamination: Keep the container tightly closed when not in use.[[1](#)] Avoid contact with skin, eyes, and clothing.[[2](#)]
- Weighing and Transfer: When weighing and transferring the solid, do so carefully to avoid creating dust.
- Reaction Setup: If used in a reaction, add it slowly to the reaction mixture to control any exothermic processes.

2.2. Storage:

- Store in a dry, cool, and well-ventilated place.[[1](#)]
- Keep the container tightly closed and store in a corrosives area.[[1](#)][[2](#)]
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture degradation.[[3](#)]

Emergency Procedures

3.1. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[[2](#)]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Call a physician immediately.[[2](#)]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Call a physician or poison control center immediately.[[2](#)]

- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[2]

3.2. Spill and Leak Cleanup:

- Evacuate: Clear all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Cover the spill with a dry, inert, non-combustible absorbent material such as sand, dry lime, or soda ash.[5] DO NOT USE WATER.[5]
- Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the containerized waste as hazardous waste in accordance with local regulations.

Disposal Plan

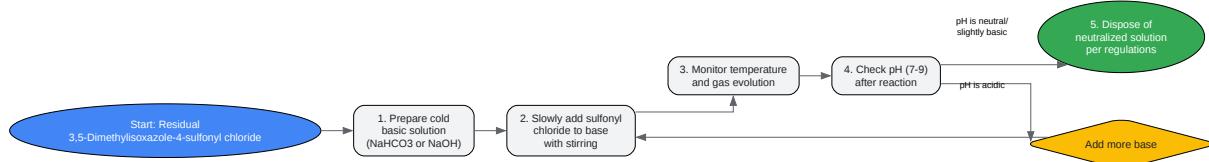
Unused or waste **3,5-Dimethylisoxazole-4-sulfonyl chloride** must be treated as hazardous waste.[1] Small residual quantities can be neutralized before disposal.

Step-by-Step Neutralization and Disposal Protocol:

This procedure should be performed in a chemical fume hood with appropriate PPE.

- Prepare a Basic Solution: In a large beaker, prepare a cold solution of saturated sodium bicarbonate or a 1-2 M sodium hydroxide solution.[6] The volume of the basic solution should be significantly larger (at least 5-10 times the volume of the sulfonyl chloride solution) to absorb the heat of reaction.[6]
- Cool the Solution: Place the beaker in an ice bath and begin stirring.

- Slow Addition: Carefully and slowly add the residual **3,5-Dimethylisoxazole-4-sulfonyl chloride** to the cold, stirred basic solution.[6] The reaction is exothermic and may produce gas.[6]
- Monitor: Control the rate of addition to prevent excessive foaming or a rapid temperature increase.
- Verify Neutralization: Once the addition is complete, allow the mixture to warm to room temperature. Check the pH of the aqueous solution to ensure it is neutral or slightly basic (pH 7-9).[6] If it is still acidic, add more base.
- Final Disposal: The neutralized aqueous solution can then be disposed of in accordance with local regulations.



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Workflow for the neutralization and disposal of residual **3,5-Dimethylisoxazole-4-sulfonyl chloride**.

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